

In-Depth Technical Guide: Solubility and Stability of 2-Hydroxybutanamide

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Compound of Interest

Compound Name: 2-Hydroxybutanamide

CAS No.: 206358-12-5

Cat. No.: B3115031

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **2-Hydroxybutanamide**. Due to a notable scarcity of quantitative experimental data in publicly accessible literature, this document outlines the known qualitative solubility characteristics and presents standardized, detailed experimental protocols for determining the solubility and stability profiles of amide-containing compounds. These methodologies are intended to serve as a practical framework for researchers initiating studies on **2-Hydroxybutanamide**. The guide also includes a proposed workflow for a comprehensive stability assessment.

Introduction

2-Hydroxybutanamide is a chemical entity with potential applications in various scientific and industrial fields. A thorough understanding of its solubility and stability is paramount for its effective formulation, storage, and application, particularly in the context of drug development

and chemical synthesis. This guide aims to collate the existing knowledge and provide a clear path forward for the systematic evaluation of these critical physicochemical properties.

Physicochemical Properties of 2-Hydroxybutanamide

A summary of the basic physicochemical properties of **2-Hydroxybutanamide** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₂	[1][2][3]
Molecular Weight	103.12 g/mol	[1][2]
CAS Number	1113-58-2	[1][2]
XLogP3	-0.6	[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem

Solubility Profile

Currently, there is a lack of specific, quantitative data in the scientific literature regarding the solubility of **2-Hydroxybutanamide** in various solvents and at different temperatures.

Qualitative Solubility

General sources indicate that **2-Hydroxybutanamide** is soluble in water, ethanol, and acetone. [4] However, the exact solubility limits (e.g., in g/100 mL) have not been formally documented.

Proposed Experimental Protocol for Quantitative Solubility Determination

To address the gap in quantitative data, the following experimental protocols are recommended. These methods are standard in the pharmaceutical and chemical industries for determining the solubility of new chemical entities.

3.2.1. Equilibrium Solubility Method (Shake-Flask)

This method is considered the gold standard for determining the thermodynamic solubility of a compound.

- Objective: To determine the saturation concentration of **2-Hydroxybutanamide** in a specific solvent at a controlled temperature.
- Materials:
 - **2-Hydroxybutanamide** (purity >99%)
 - Selected solvents (e.g., water, ethanol, acetone, phosphate buffer pH 7.4)
 - Scintillation vials or sealed flasks
 - Orbital shaker with temperature control
 - Centrifuge
 - Calibrated analytical balance
 - HPLC with a suitable detector (e.g., UV-Vis or Mass Spectrometry) or other validated quantitative analytical method.
- Procedure:
 - Add an excess amount of **2-Hydroxybutanamide** to a known volume of the selected solvent in a vial. The excess solid should be visually apparent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C and 37 °C) and agitate for a predetermined period (e.g., 24, 48, and 72 hours) to ensure equilibrium is

reached.

- After agitation, allow the vials to stand to let the undissolved solid settle.
- Centrifuge the samples to ensure complete separation of the solid and liquid phases.
- Carefully withdraw an aliquot of the supernatant and dilute it with a suitable solvent.
- Quantify the concentration of **2-Hydroxybutanamide** in the diluted supernatant using a validated analytical method (e.g., HPLC).
- The experiment should be performed in triplicate for each solvent and temperature.

3.2.2. Data Presentation

The quantitative solubility data should be summarized in a table as shown below:

Solvent	Temperature (°C)	Solubility (mg/mL) ± SD
Water	25	Data to be determined
Water	37	Data to be determined
Ethanol	25	Data to be determined
Acetone	25	Data to be determined
Phosphate Buffer (pH 7.4)	37	Data to be determined

Stability Profile

There is currently no available data on the stability of **2-Hydroxybutanamide** under various stress conditions. A comprehensive stability study is crucial to understand its degradation pathways and to establish appropriate storage and handling conditions.

Proposed Experimental Protocol for Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to develop a stability-indicating analytical method.

- Objective: To investigate the degradation of **2-Hydroxybutanamide** under hydrolytic, oxidative, thermal, and photolytic stress conditions.
- Materials:
 - **2-Hydroxybutanamide**
 - Hydrochloric acid (HCl) solutions (e.g., 0.1 N, 1 N)
 - Sodium hydroxide (NaOH) solutions (e.g., 0.1 N, 1 N)
 - Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
 - High-purity water
 - Temperature-controlled ovens
 - Photostability chamber (ICH Q1B compliant)
 - Validated stability-indicating HPLC method.
- Procedure:
 - Acid Hydrolysis: Dissolve **2-Hydroxybutanamide** in 0.1 N and 1 N HCl and keep the solutions at room temperature and elevated temperature (e.g., 60 °C). Analyze samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
 - Base Hydrolysis: Dissolve **2-Hydroxybutanamide** in 0.1 N and 1 N NaOH and keep the solutions at room temperature. Analyze samples at various time points.
 - Oxidative Degradation: Dissolve **2-Hydroxybutanamide** in a solution of 3% H₂O₂ and keep it at room temperature. Analyze samples at various time points.
 - Thermal Degradation: Expose solid **2-Hydroxybutanamide** to dry heat (e.g., 80 °C) and analyze at various time points.

- Photostability: Expose solid **2-Hydroxybutanamide** and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter. A control sample should be protected from light.
- Analysis: All samples should be analyzed using a validated stability-indicating HPLC method capable of separating the intact **2-Hydroxybutanamide** from any degradation products. Peak purity analysis should be performed to ensure that the chromatographic peak of the parent compound is free from any co-eluting degradants.

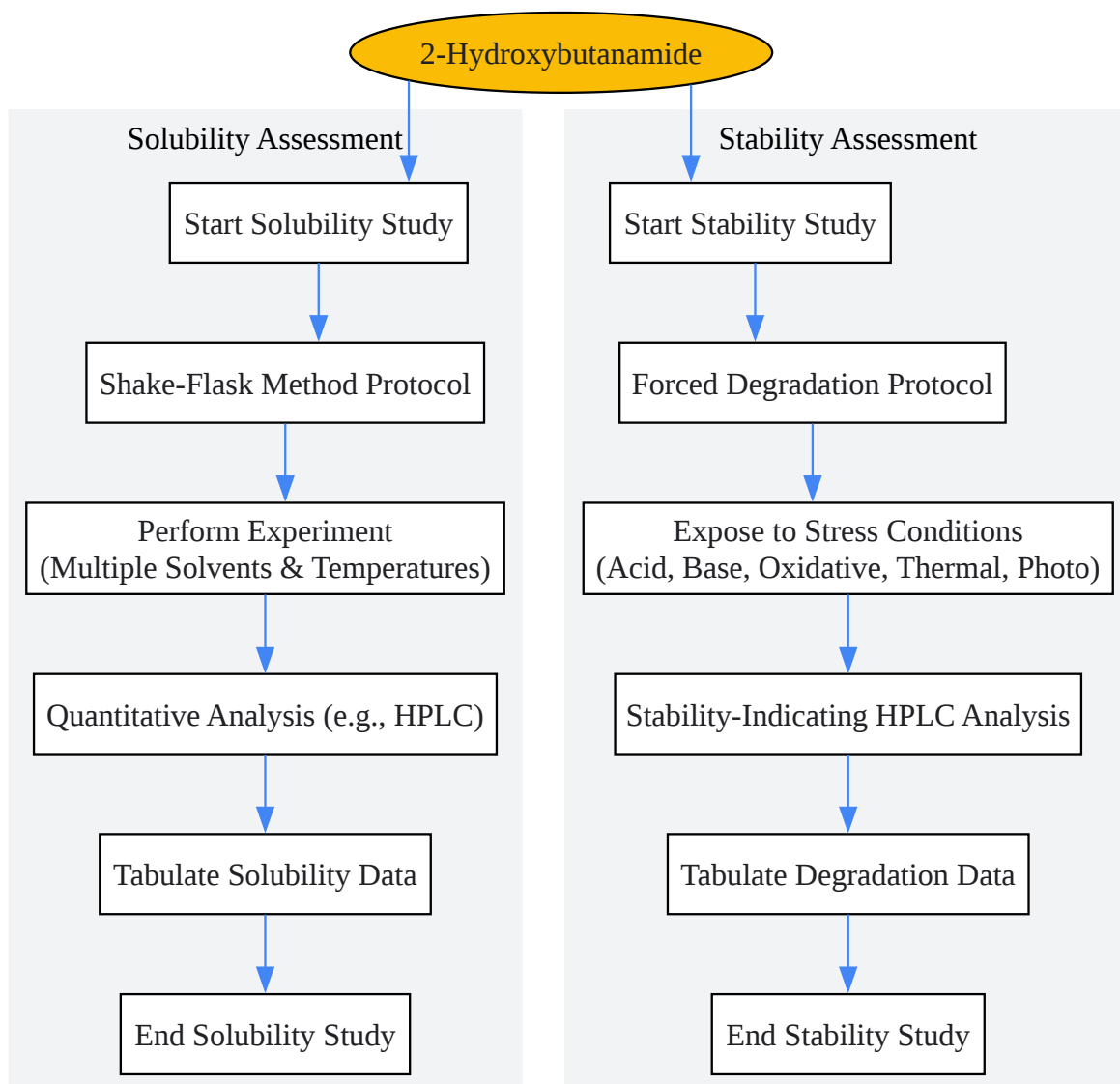
Data Presentation

The results of the forced degradation studies should be tabulated as follows:

Stress Condition	Time (hours)	Assay of 2-Hydroxybutanamide (%)	Degradation Products (RRT and % Area)
0.1 N HCl (RT)	0	100	-
	24	Data	
1 N HCl (60 °C)	8	Data	Data
0.1 N NaOH (RT)	8	Data	Data
3% H ₂ O ₂ (RT)	8	Data	Data
Dry Heat (80 °C)	48	Data	Data
Photostability	-	Data	Data

Visualization of Experimental Workflow

The following diagram illustrates the proposed workflow for a comprehensive solubility and stability assessment of **2-Hydroxybutanamide**.



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Caption: Proposed experimental workflow for solubility and stability testing of **2-Hydroxybutanamide**.

Conclusion and Recommendations

The current body of scientific literature lacks quantitative data on the solubility and stability of **2-Hydroxybutanamide**. This guide provides a framework of standardized experimental protocols

to enable researchers to systematically generate this crucial data. It is strongly recommended that the proposed solubility and forced degradation studies be conducted to establish a comprehensive physicochemical profile of **2-Hydroxybutanamide**. The resulting data will be invaluable for its future development and application in various scientific disciplines.

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References

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